

# A Comparative Analysis of Mechanical Properties in Polymers Cured with Different Peroxides

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dicumyl peroxide*

Cat. No.: *B1199699*

[Get Quote](#)

For researchers and scientists in materials science and drug development, the choice of curing agent for a polymer system is critical in determining the final mechanical properties of the end-product. Organic peroxides are widely used as cross-linking agents for a variety of polymers, including elastomers like Ethylene Propylene Diene Monomer (EPDM) and silicone rubber, as well as thermoplastics like polyethylene. The selection of a specific peroxide can significantly influence key mechanical attributes such as tensile strength, elongation, hardness, and compression set. This guide provides an objective comparison of the performance of polymers cured with different peroxides, supported by experimental data and detailed methodologies.

## Comparative Analysis of Mechanical Properties

The mechanical properties of a cured polymer are intrinsically linked to the cross-linking efficiency and the nature of the chemical bonds formed by the peroxide. Different peroxides exhibit varying decomposition temperatures and radical generation efficiency, which in turn affects the cross-link density.

## Ethylene Propylene Diene Monomer (EPDM) Rubber

A study investigating the influence of different peroxides on the mechanical properties of EPDM rubber provides a clear quantitative comparison. The peroxides studied were **Dicumyl Peroxide** (DCP), Di-tert-butyl Peroxide (DTBP), Di(tert-butylperoxyisopropyl)benzene (DTBPIB), and 2,5-dimethyl-2,5-di(tert-butylperoxy)hexane (DDTBPH). The results

demonstrated that vulcanizates cured with DCP exhibited the lowest cross-link density, while those cured at higher temperatures with lower peroxide content generally showed higher tensile strength.[1]

Peroxide Type	Tensile Strength (MPa)	Elongation at Break (%)	Modulus at 100% (MPa)	Hardness (Shore A)
DCP	Lower	Higher	Lower	Lower
DTBP	Moderate	Moderate	Moderate	Moderate
DTBPIB	Higher	Lower	Higher	Higher
DDTBPH	Highest	Lower	Highest	Highest

Table 1:  
Comparative  
mechanical  
properties of  
EPDM cured with  
different  
peroxides. The  
table  
summarizes  
general trends  
observed in  
experimental  
findings.[1]

In a separate study on EPDM/Polypropylene (PP) blends, **Dicumyl Peroxide** (DCP) was found to have a better cross-linking efficiency compared to Benzoyl Peroxide (BP).[2] Composites cured with DCP also displayed lower wear than those cured with BP.[2]

## Silicone Rubber

Peroxide-cured silicone rubbers are known for their excellent properties, including high-temperature resistance and low compression set. Common peroxides for curing silicone rubber include **Dicumyl Peroxide** (DCP), Benzoyl Peroxide, 2,4-dichlorobenzoyl peroxide, and t-butyl perbenzoate.[3] While specific comparative data is less aggregated, general trends indicate

that the choice of peroxide affects the final properties. For instance, peroxide-cured systems are noted for their superior compression set and thermal resistance.[4][5]

Peroxide Type	General Effect on Mechanical Properties
Dicumyl Peroxide (DCP)	Widely used, provides a good balance of properties.
Benzoyl Peroxide	Often used for specific applications, can influence cure kinetics.
2,4-dichlorobenzoyl peroxide	Another common choice, affecting cure speed and final properties.
t-butyl perbenzoate	Used in certain formulations, contributing to specific performance characteristics.

Table 2: General influence of different peroxides on the mechanical properties of silicone rubber.

## Polyethylene (PE)

Cross-linking of polyethylene with peroxides can significantly enhance its mechanical and thermal properties. The addition of peroxides like **dicumyl peroxide** (DCP) to low-density polyethylene (LDPE) has been shown to increase the maximum tensile stress, although it may decrease the elongation at break.[6] In high-density polyethylene (HDPE), peroxide cross-linking can lead to a decrease in tensile strength and elongation at break, but an increase in impact strength and flexural strength.[7]

Peroxide Type	Effect on Tensile Strength	Effect on Elongation at Break	Effect on Impact Strength
Dicumyl Peroxide (DCP)	Increases in LDPE, Decreases in HDPE	Decreases	Increases in HDPE
Di-tert-butyl Peroxide (DTBP)	Decreases in HDPE	Decreases in HDPE	Increases in HDPE

Table 3: Influence of peroxides on the mechanical properties of polyethylene.[\[6\]](#)[\[7\]](#)

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the comparison of mechanical properties.

## Materials and Compounding

- Polymer: Ethylene Propylene Diene Monomer (EPDM), Silicone Rubber, or Polyethylene.
- Peroxides: **Dicumyl Peroxide** (DCP), Di-tert-butyl Peroxide (DTBP), Di(tert-butylperoxyisopropyl)benzene (DTBPIB), 2,5-dimethyl-2,5-di(tert-butylperoxy)hexane (DDTBPH), Benzoyl Peroxide (BP), etc., at specified concentrations (e.g., parts per hundred rubber - phr).
- Compounding: The polymer and peroxide are mixed on a two-roll mill at a controlled temperature to ensure uniform dispersion of the curing agent.

## Curing (Vulcanization)

- The compounded material is placed in a mold and cured in a hydraulic press at a specific temperature and pressure for a predetermined time. Curing conditions are critical and depend on the decomposition characteristics of the peroxide being used. For example, a typical curing temperature for EPDM with DCP is around 160-180°C.

## Mechanical Property Testing

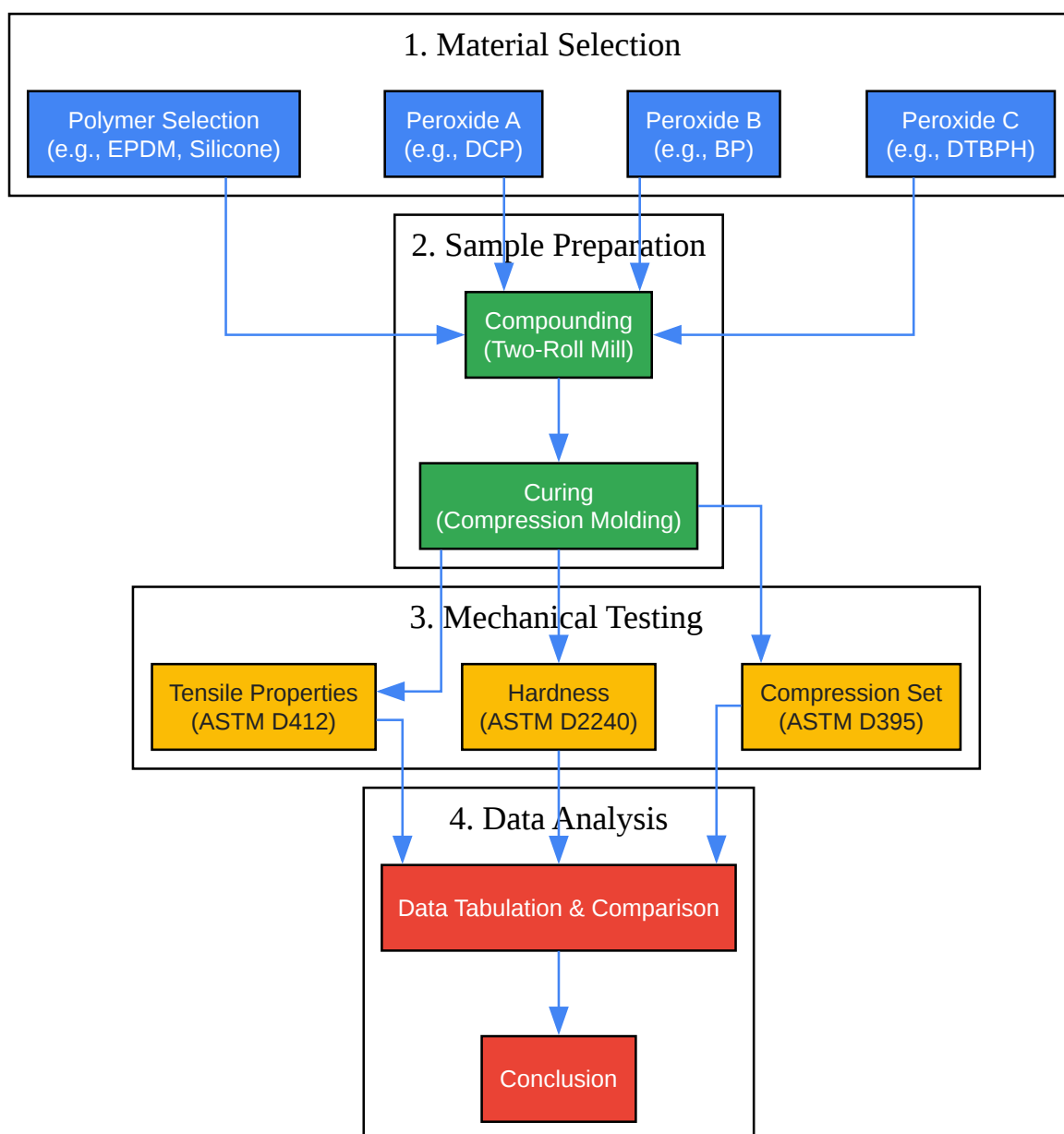
- **Specimen Preparation:** Dumbbell-shaped test specimens are cut from the cured polymer sheets using a die.
- **Testing Machine:** A universal testing machine (tensile tester) equipped with a suitable load cell and grips is used.
- **Procedure:** The thickness and width of the narrow section of the dumbbell specimen are measured. The specimen is then clamped into the grips of the testing machine. The machine pulls the specimen at a constant rate of speed (e.g., 500 mm/min) until it breaks.
- **Data Acquisition:** The force required to stretch the specimen and the elongation of the specimen are recorded throughout the test. Tensile strength is calculated as the maximum force divided by the original cross-sectional area. Elongation at break is the percentage increase in length at the point of rupture.
- **Instrument:** A Durometer (Type A for soft rubbers) is used.
- **Procedure:** The cured polymer sample is placed on a flat, hard surface. The presser foot of the durometer is applied to the specimen, ensuring that the indenter is normal to the surface.
- **Measurement:** The hardness reading is taken immediately after the presser foot is in firm contact with the specimen. Multiple readings are taken at different locations on the sample and the average is reported.
- **Specimen Preparation:** Cylindrical button-shaped specimens are used. The initial thickness of the specimen is measured.
- **Procedure:** The specimen is placed in a compression device between two parallel plates. The specimen is compressed to a specified percentage of its original height (e.g., 25%).
- **Conditioning:** The compression device containing the specimen is placed in an oven at a specified temperature (e.g., 100°C) for a set duration (e.g., 22 hours).
- **Measurement:** After the specified time, the device is removed from the oven, and the specimen is immediately removed from the device. After a 30-minute recovery period at

room temperature, the final thickness of the specimen is measured.

- Calculation: The compression set is calculated as a percentage of the original deflection.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental process for comparing the mechanical properties of polymers cured with different peroxides.



[Click to download full resolution via product page](#)

## Experimental Workflow Diagram

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. azom.com [azom.com]
- 4. mdpi.com [mdpi.com]
- 5. akrochem.com [akrochem.com]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Comparative Analysis of Mechanical Properties in Polymers Cured with Different Peroxides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199699#mechanical-property-comparison-of-polymers-cured-with-different-peroxides]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)